

# Application Notes and Protocols: Preparation of AMP-PNP Lithium Hydrate Stock Solution

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## Compound of Interest

Compound Name: AMP-PNP lithium hydrate

Cat. No.: B15547534

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Adenosine 5'-( $\beta,\gamma$ -imido)triphosphate (AMP-PNP) is a non-hydrolyzable analog of adenosine 5'-triphosphate (ATP).<sup>[1][2][3]</sup> In this molecule, an imido group (-NH-) substitutes the oxygen atom bridging the  $\beta$  and  $\gamma$  phosphates. This modification makes the terminal phosphate bond resistant to cleavage by ATPases.<sup>[4]</sup> Consequently, AMP-PNP serves as a powerful tool in biochemical and cellular research. It acts as a competitive inhibitor for many ATP-dependent enzymes, effectively binding to the ATP site and locking the protein in an ATP-bound conformational state without proceeding to hydrolysis.<sup>[5][6]</sup> This allows researchers to study ATP-dependent processes, such as molecular motor function, signal transduction, and ion channel activity, under stable, non-hydrolytic conditions.<sup>[2][3]</sup>

## Quantitative Data Summary

This table summarizes the key chemical and physical properties of AMP-PNP tetralithium salt hydrate. It is crucial to refer to the batch-specific Certificate of Analysis (CoA) for the precise molecular weight, as the degree of hydration can vary.<sup>[7]</sup>

Property	Value	References
Synonyms	AMP-PNP, App(NH)p, Adenylyl imidodiphosphate	[8]
Molecular Formula	$C_{10}H_{13}Li_4N_6O_{12}P_3 \cdot xH_2O$	[8]
Molecular Weight	529.93 g/mol (anhydrous tetralithium salt basis)	[8]
Appearance	White solid powder	[5][6]
Solubility (in Water)	Up to 50 mg/mL (approx. 94 mM)	[5][8]
Purity (Typical)	≥90% - ≥93% (HPLC)	[5]

## Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol provides a detailed methodology for preparing a 100 mM aqueous stock solution of **AMP-PNP lithium hydrate**.

### 2.1. Materials and Equipment

- AMP-PNP tetralithium salt hydrate powder
- Ultrapure (nuclease-free) water
- Buffer (optional, e.g., 20 mM HEPES, pH 7.4)
- 0.1 M NaOH and 0.1 M HCl for pH adjustment
- Analytical balance
- Calibrated pH meter
- Sterile microcentrifuge tubes or conical tubes
- Sterile 0.22 µm syringe filter

- Micropipettes and sterile tips

## 2.2. Step-by-Step Methodology

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, throughout the procedure.
- Determine Molecular Weight: Consult the Certificate of Analysis (CoA) or the product label for the batch-specific molecular weight (MW) of your **AMP-PNP lithium hydrate**.
- Calculate Required Mass: Use the following formula to calculate the mass of AMP-PNP powder needed to prepare your desired volume of a 100 mM stock solution.
  - Formula:  $\text{Mass (mg)} = 100 \text{ mM} * \text{Volume (mL)} * \text{MW (g/mol)} / 1000$
  - Example (for 1 mL of 100 mM stock, using MW = 529.93 g/mol):  $\text{Mass (mg)} = 100 * 1 * 529.93 / 1000 = 52.99 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of AMP-PNP powder using an analytical balance.
- Dissolution: Transfer the powder to a sterile conical tube. Add approximately 80% of the final desired volume of ultrapure water (or a suitable buffer like 20 mM HEPES, pH 7.4). Vortex gently until the powder is completely dissolved.
- pH Adjustment (Critical Step): AMP-PNP is highly unstable and will rapidly hydrolyze in acidic conditions.[5][8] Use a calibrated pH meter to check the solution's pH. Carefully adjust the pH to a range of 7.0 - 7.5 using dropwise additions of 0.1 M NaOH or 0.1 M HCl as needed.
- Final Volume Adjustment: Once the pH is stabilized in the correct range, add ultrapure water (or buffer) to reach the final desired volume. Mix thoroughly.
- Sterilization: To ensure the solution is free of microbial contaminants, draw it into a sterile syringe and pass it through a 0.22  $\mu\text{m}$  syringe filter into a new sterile tube.[9]
- Aliquoting and Storage: Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw

cycles.[\[9\]](#)

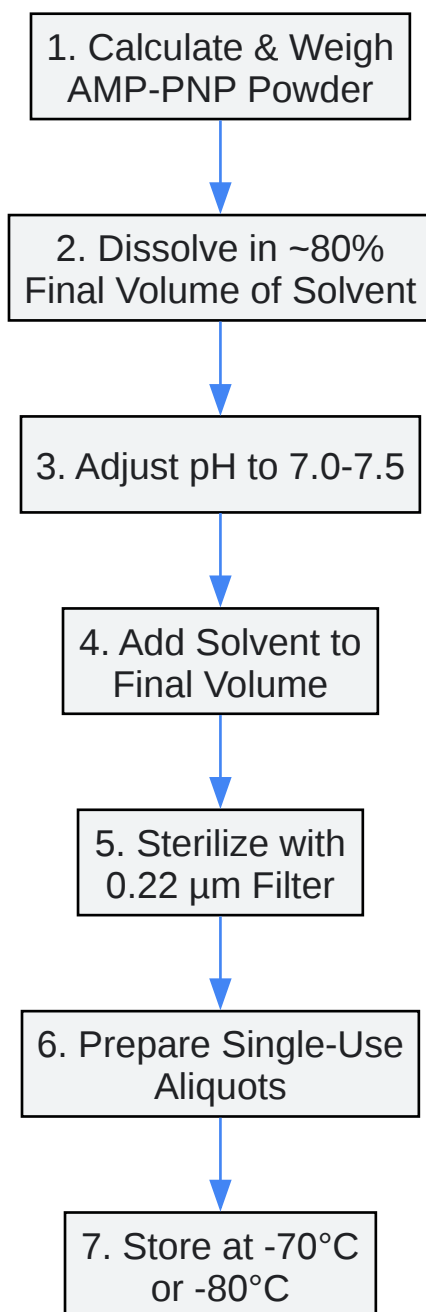
- Storage: Immediately place the aliquots in the appropriate storage freezer. Refer to the table below for stability information.

### 2.3. Storage and Stability

Form	Storage Temperature	Stability Period	References
Dry Powder	-20°C	≥ 1 year	<a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Stock Solution	-80°C	Up to 6 months	<a href="#">[9]</a>
Stock Solution	-70°C	Up to 3 months (approx. 5% hydrolysis after 6 months)	<a href="#">[5]</a> <a href="#">[8]</a>
Stock Solution	-20°C	Up to 1 month	<a href="#">[9]</a>
Thawed Aliquot	4°C	Use within 1 week; do not refreeze	<a href="#">[11]</a>

## Mandatory Visualizations

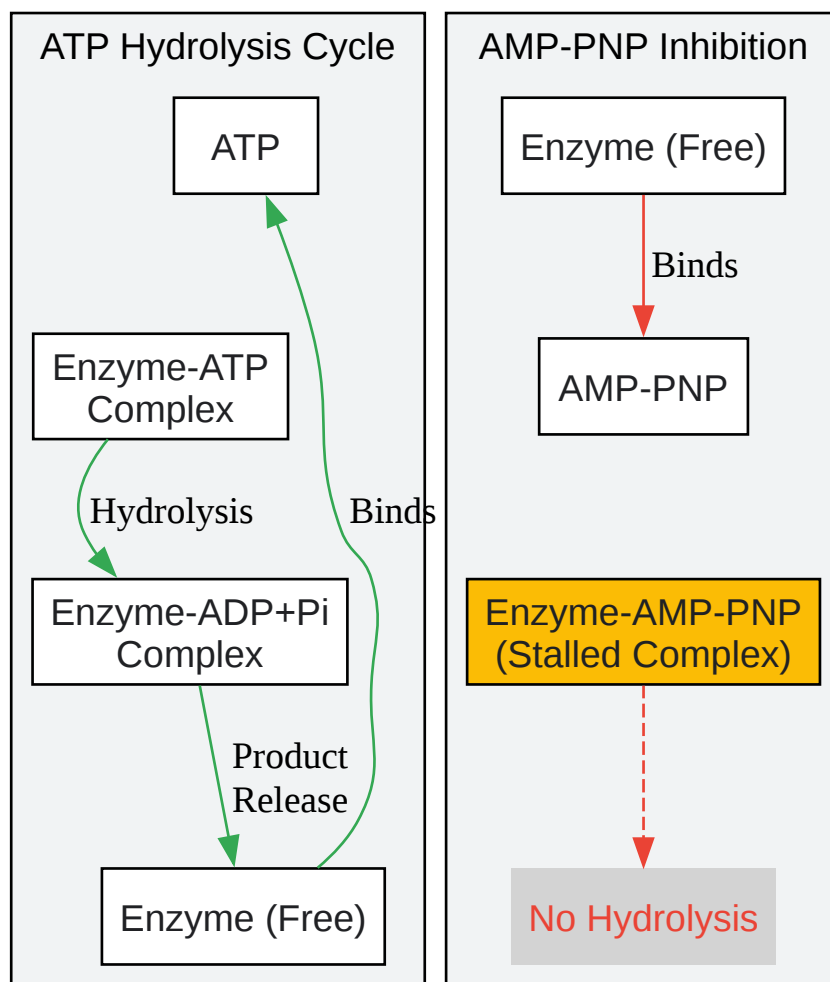
### 3.1. Workflow for AMP-PNP Stock Solution Preparation



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Caption: Workflow for preparing a sterile AMP-PNP stock solution.

### 3.2. Mechanism of Action: AMP-PNP vs. ATP



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Caption: Comparison of ATP hydrolysis versus AMP-PNP-induced inhibition.

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## References

- 1. abmole.com [abmole.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. medchemexpress.com [medchemexpress.com]
- 4. AMP-PNP Adenylyl-imidodiphosphate | Sigma-Aldrich [sigmaaldrich.com]
- 5. Adenosine 5'-( $\beta,\gamma$ -imido)triphosphate lithium salt hydrate | Krackeler Scientific, Inc. [krackeler.com]
- 6. scbt.com [scbt.com]
- 7. tocris.com [tocris.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. AMP-PNP 100mM, pH 7.4 - Hypermol [hypermol.com]
- 11. hypermol.com [hypermol.com]
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